

Nirogacestat molecular targets IC50 values

Notch cleavage

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Compound Focus: Nirogacestat

CAS No.: 1290543-63-3

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Molecular Targets and IC50 Values

The table below summarizes the key molecular targets of **Nirogacestat** and its half-maximal inhibitory concentration (IC50) values.

Target	IC50 (nM)	Assay Type / Notes	Source / Reference
Gamma-secretase	6.2 nM	Cell-free assay	[1] [2]
Gamma-secretase	1.2 nM	Cell-free assay	[1]
Notch1 NICD	30.6 nM	Cellular assay	[1]
Notch2 NICD	27.8 nM	Cellular assay	[1]
Notch3 NICD	11.5 nM	Cellular assay	[1]
Notch4 NICD	42.6 nM	Cellular assay	[1]
APP Intracellular Domain	19.3 nM	Cellular assay	[1]
Amyloid β -40	25.8 nM	Cellular assay	[1]

Target	IC50 (nM)	Assay Type / Notes	Source / Reference
Notch Receptor Cleavage	13.3 nM	Cellular assay (HPB-ALL cells)	[2]

Experimental Protocols for Key Assays

Here are the methodologies for two critical experiments used to characterize **Nirogacestat**'s activity.

Gamma-Secretase Inhibition Assay (Cell-Free)

This assay measures the ability of **Nirogacestat** to inhibit gamma-secretase activity on a recombinant APP substrate [2].

- **Recombinant Substrate:** A C-terminal fragment of the Amyloid Precursor Protein (APP695), specifically amino acids 596-695 with a C-terminal Flag tag (C100Flag), is overexpressed in *E. coli* and purified.
- **Enzyme Source:** Cell membranes isolated from HeLa cells serve as the source of gamma-secretase. The enzyme can be used within the membranes or solubilized with a detergent like CHAPSO.
- **Reaction Setup:** The purified C100Flag substrate (1.7 μ M) is incubated with the gamma-secretase-containing membranes (0.5 mg/mL) in an appropriate reaction buffer (e.g., 50 mM Pipes, pH 7.0, 5 mM MgCl₂, 5 mM CaCl₂, 150 mM KCl) containing a detergent to facilitate the reaction.
- **Inhibition Test:** **Nirogacestat** is added to the reaction mixture at varying concentrations to determine its inhibitory effect.
- **Product Quantification:** The reaction is stopped, and the cleavage products (M-A β 40 and M-A β 42) are quantified using specific detection methods like Electrochemiluminescence (ECL) immunoassays. The IC50 is calculated from the concentration-dependent reduction of these cleavage products.

Cellular Notch Cleavage and Signaling Assay

This protocol assesses **Nirogacestat**'s effect on Notch pathway inhibition in live cells [2].

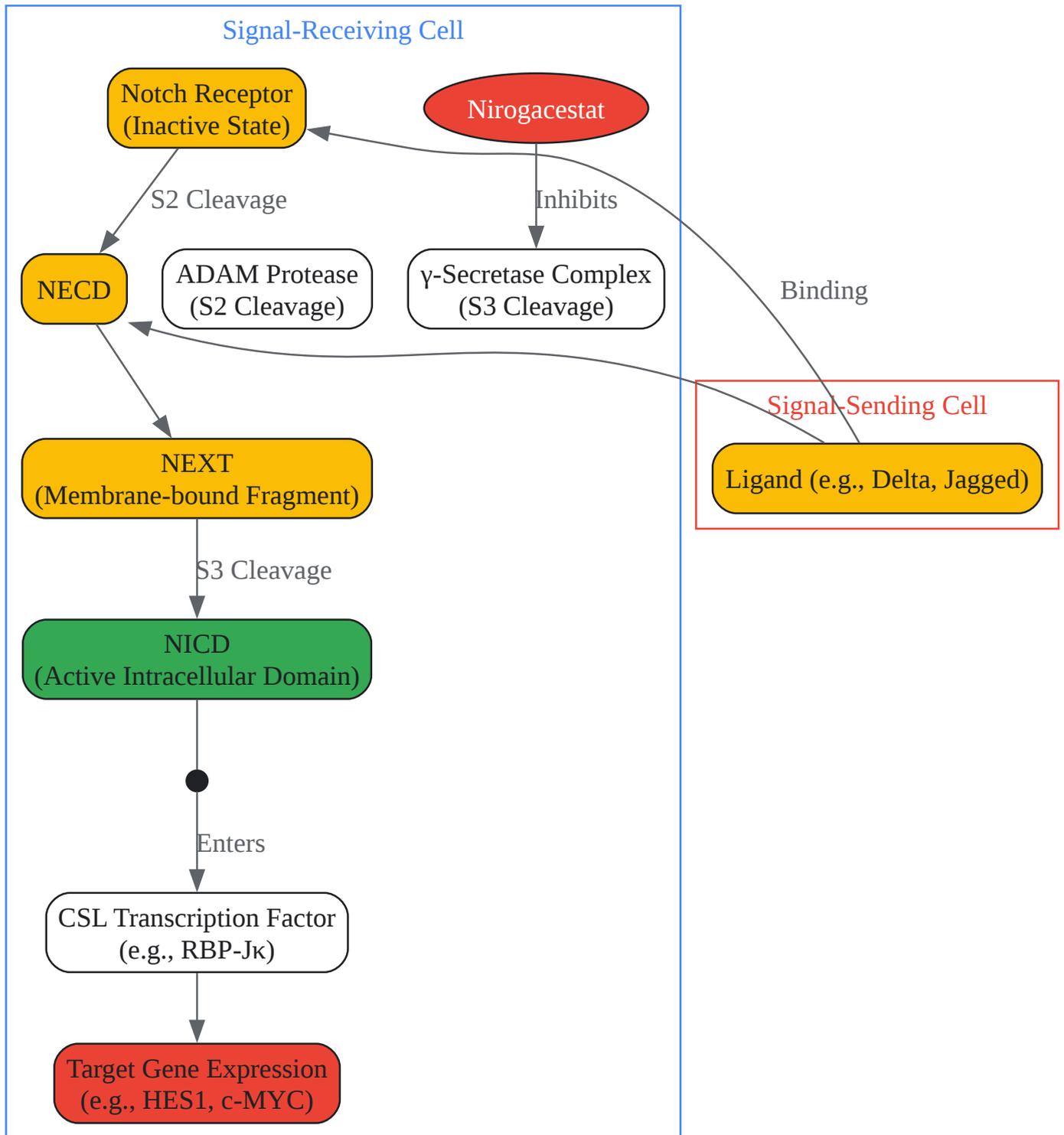
- **Cell Line:** Human T-cell acute lymphoblastic leukemia (HPB-ALL) cells are often used, as they harbor Notch1 mutations and have high pathway activity.
- **Cell Culture and Dosing:** Cells are seeded in 96-well plates (e.g., 10,000 cells/well) in growth medium supplemented with serum. Serial dilutions of **Nirogacestat** in DMSO are added to the wells,

with a final DMSO concentration not exceeding 0.1%. Cells are typically incubated with the compound for a set period.

- **Notch Cleavage Readout:** To directly measure inhibition of Notch receptor cleavage, cells or their lysates can be analyzed via Western Blot using antibodies specific for the cleaved, active form of Notch (NICD). A reduction in NICD levels indicates effective gamma-secretase inhibition.
- **Downstream Gene Expression Readout:** The inhibition of downstream signaling can be measured by quantifying the mRNA expression of canonical Notch target genes (e.g., *Hes-1*, *c-Myc*) using quantitative RT-PCR (qRT-PCR). **Nirogacestat** has shown IC50 values of <1 nM for *Hes-1* and 10 nM for *c-Myc* in HPB-ALL cells [2].
- **Proliferation/Apoptosis Readout:** The functional consequence of Notch inhibition can be assessed using cell viability assays like the Resazurin reduction assay after several days (e.g., 7 days) of incubation with the drug [2].

Nirogacestat Mechanism of Action and Notch Signaling Pathway

The following diagram illustrates the Notch signaling pathway and the point of inhibition by **Nirogacestat**.



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Nirogacestat inhibits γ -secretase, preventing Notch activation and gene expression. [1] [3] [4]

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References

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To cite this document: Smolecule. [Nirogacestat molecular targets IC50 values Notch cleavage].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b537258#nirogacestat-molecular-targets-ic50-values-notch-cleavage>]

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